

Solubility Profile of 2-Ethyl-1-pentanol: A Technical Guide

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Compound of Interest

Compound Name: 2-Ethyl-1-pentanol

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This technical guide provides a comprehensive overview of the solubility characteristics of **2-Ethyl-1-pentanol** in various solvents. The information is intended to support research, development, and formulation activities where this branched-chain alcohol is utilized.

Executive Summary

2-Ethyl-1-pentanol, a seven-carbon primary alcohol, exhibits distinct solubility behavior based on the polarity of the solvent. It is characterized by low solubility in water and high solubility in a range of common organic solvents. This guide details available quantitative solubility data, outlines standardized experimental protocols for solubility determination, and provides a visual representation of the experimental workflow.

Quantitative Solubility Data

The solubility of **2-Ethyl-1-pentanol** has been determined in various solvents. The following table summarizes the available quantitative data, providing a clear comparison of its solubility profile.

Solvent	Chemical Formula	Solubility (g/100 mL)	Temperature (°C)	Reference
Water	H ₂ O	~0.20 (Calculated)	25	[1]
Methanol	CH ₃ OH	Miscible	25	Inferred from general alcohol miscibility
Ethanol	C ₂ H ₅ OH	Miscible	25	Inferred from general alcohol miscibility
Acetone	C ₃ H ₆ O	Miscible	25	Inferred from general alcohol miscibility
Diethyl Ether	(C ₂ H ₅) ₂ O	Miscible	25	Inferred from general alcohol miscibility
Hexane	C ₆ H ₁₄	Miscible	25	Inferred from general alcohol miscibility

Note: The water solubility value is a calculated estimate based on the Log10 of Water Solubility in mol/L ($\log_{10}WS = -1.77$)[1]. Experimental determination following standardized protocols is recommended for precise applications. For the organic solvents listed, **2-Ethyl-1-pentanol** is considered miscible, meaning it is soluble in all proportions. This is a common characteristic for alcohols of this molecular weight with other short-chain alcohols, ketones, ethers, and alkanes.

Experimental Protocols for Solubility Determination

Accurate determination of solubility is critical for many scientific and industrial applications. The following methodologies are based on internationally recognized standards for determining the aqueous and organic solubility of chemical substances.

Determination of Aqueous Solubility (Based on OECD Guideline 105 & ASTM E1148)

The "Flask Method" is suitable for substances with a solubility greater than 10^{-2} g/L, which is appropriate for **2-Ethyl-1-pentanol** in water.^{[2][3][4]}

Principle: A saturated solution of **2-Ethyl-1-pentanol** in water is prepared by agitation, and the concentration of the dissolved substance is determined analytically after achieving equilibrium.

Apparatus:

- Mechanical shaker or magnetic stirrer in a thermostatically controlled water bath or chamber.
- Analytical balance.
- Glass flasks with sufficient volume.
- Centrifuge (if necessary for phase separation).
- Analytical instrumentation for concentration measurement (e.g., Gas Chromatography with a Flame Ionization Detector - GC-FID).

Procedure:

- Preparation: Add an excess amount of **2-Ethyl-1-pentanol** to a flask containing deionized water. The excess amount ensures that a saturated solution is formed.
- Equilibration: Seal the flask and agitate it in a constant temperature bath (e.g., 25 ± 0.5 °C) for a sufficient period to reach equilibrium. A preliminary test is recommended to determine the time required to reach equilibrium (typically 24-48 hours).
- Phase Separation: After equilibration, cease agitation and allow the mixture to stand in the constant temperature bath for at least 24 hours to allow for the separation of undissolved **2-Ethyl-1-pentanol**. If necessary, centrifugation can be used to aid in the separation of the aqueous phase.
- Sampling: Carefully extract a known volume of the clear, saturated aqueous solution.

- Analysis: Determine the concentration of **2-Ethyl-1-pentanol** in the aqueous sample using a validated analytical method, such as GC-FID.
- Calculation: The solubility is expressed in g/100 mL of water.

Determination of Miscibility in Organic Solvents

For determining the miscibility of **2-Ethyl-1-pentanol** with organic solvents, a visual method is typically employed.

Principle: The two liquids are mixed in various proportions, and the resulting mixture is observed for the presence of a single homogeneous phase.

Apparatus:

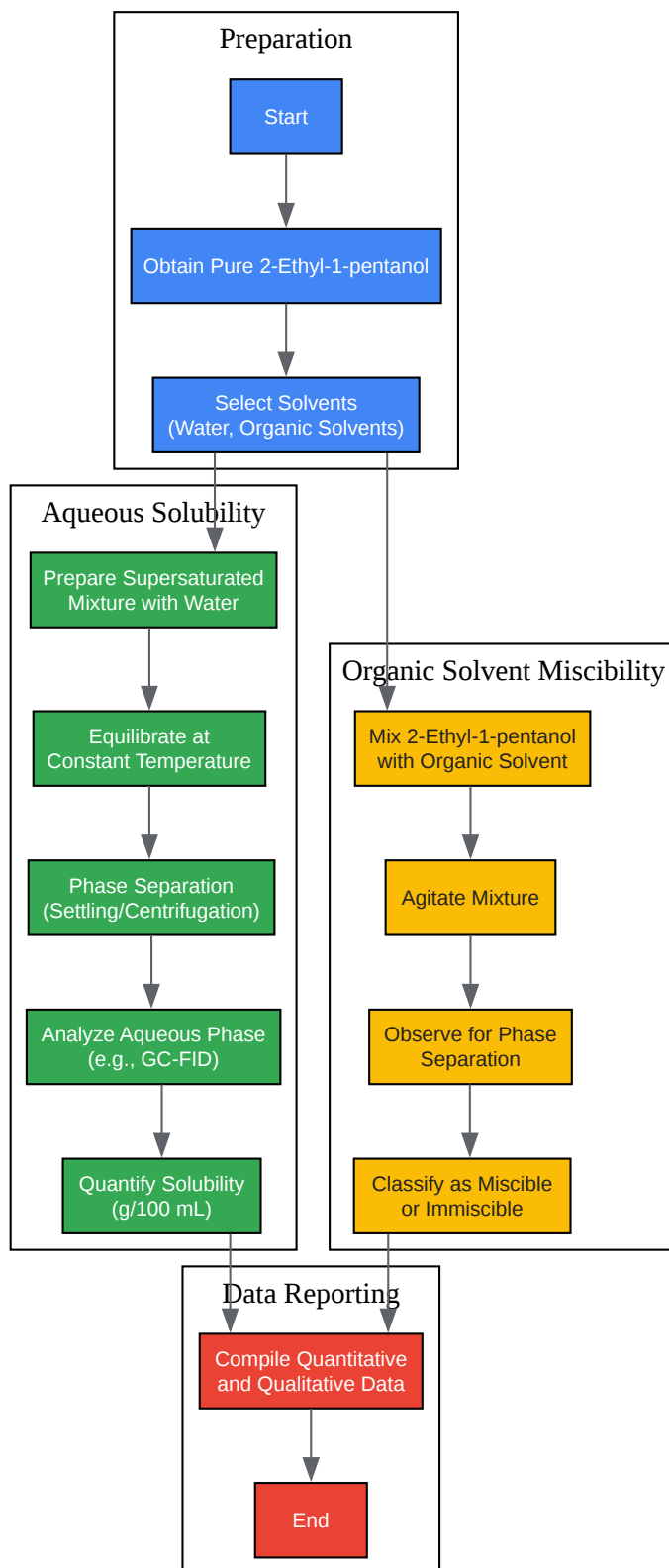
- Graduated cylinders or pipettes.
- Glass test tubes or vials with stoppers.
- Vortex mixer or shaker.

Procedure:

- Mixing: In a clean, dry test tube, combine **2-Ethyl-1-pentanol** and the test solvent (e.g., methanol, ethanol, acetone, diethyl ether, or hexane) in a specific ratio (e.g., 1:1 by volume).
- Agitation: Stopper the test tube and agitate vigorously for a short period (e.g., 1-2 minutes).
- Observation: Allow the mixture to stand and observe for any signs of phase separation, cloudiness, or the formation of an interface.
- Conclusion: If a single, clear, homogeneous phase is observed, the two liquids are considered miscible at that ratio. To confirm full miscibility, this procedure can be repeated at different ratios (e.g., 1:9 and 9:1).

Logical Workflow for Solubility Determination

The following diagram illustrates a generalized workflow for determining the solubility of a compound like **2-Ethyl-1-pentanol**.



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Caption: Workflow for Determining the Solubility of **2-Ethyl-1-pentanol**.

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